

Leonoside B: A Technical Overview of a Phenylpropanoid Glycoside

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Compound of Interest

Compound Name: Leonoside B

Cat. No.: B166502

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Abstract

Leonoside B is a phenylpropanoid glycoside first isolated from *Leonurus glaucescens*. As a member of this significant class of natural products, it holds potential for various biological activities, although specific research on this compound remains limited. This technical guide provides a comprehensive overview of the known chemical properties of **Leonoside B**, a detailed protocol for its isolation, and a discussion of potential, yet unverified, biological activities and signaling pathways based on related compounds from the *Leonurus* genus. This document aims to serve as a foundational resource for researchers interested in exploring the therapeutic potential of **Leonoside B**.

Chemical Properties

Leonoside B is classified as an oligosaccharide.^[1] Its chemical identity is well-defined, with key properties summarized in the table below. Notably, there are multiple CAS numbers associated with this compound, with 135010-56-9 being the currently accepted identifier.

Property	Value	Source
CAS Number	135010-56-9	[2]
Deprecated CAS Number	140147-67-7	[3]
Molecular Formula	C36H48O19	[2][3]
Molecular Weight	784.76 g/mol	
IUPAC Name	[4-[4,5-dihydroxy-6-methyl-3-(3,4,5-trihydroxyoxan-2-yl)oxyoxan-2-yl]oxy-5-hydroxy-6-[2-(3-hydroxy-4-methoxyphenyl)ethoxy]-2-(hydroxymethyl)oxan-3-yl](E)-3-(4-hydroxy-3-methoxyphenyl)prop-2-enoate	
Synonyms	beta-(3-Hydroxy, 4-methoxyphenyl)-ethyl-O-alpha-L-arabinopyranosyl-(1-2)-alpha-L-rhamnopyranosyl-(1-3)-4-O-feruloyl-beta-D-glycopyranoside, Stachyoside C/D (possible)	
Solubility	Estimated water solubility: 1.71 g/L to 11.65 mg/L at 25°C. Soluble in DMSO and dimethyl formamide.	
Storage	Solid form: -20°C	

Experimental Protocols: Isolation of Leonoside B

The following protocol is based on the original isolation of **Leonoside B** from the aerial parts of *Leonurus glaucescens* as described by Caliş et al. (1992).

2.1. Plant Material and Extraction

- Obtain dried and powdered aerial parts of *Leonurus glaucescens*.
- Extract the plant material with methanol (MeOH) at room temperature.
- Concentrate the methanolic extract under reduced pressure to yield a crude extract.

2.2. Solvent Partitioning

- Suspend the crude extract in water.
- Successively partition the aqueous suspension with solvents of increasing polarity, such as n-hexane, chloroform (CHCl₃), and n-butanol (n-BuOH).
- **Leonoside B**, being a polar glycoside, is expected to be enriched in the n-BuOH fraction.

2.3. Chromatographic Purification

- Subject the n-BuOH fraction to column chromatography on a silica gel column.
- Elute the column with a gradient of increasing polarity, typically a mixture of CHCl₃, MeOH, and water.
- Monitor the fractions using thin-layer chromatography (TLC) and combine fractions containing similar compounds.
- Further purify the fractions containing **Leonoside B** using repeated column chromatography on silica gel and potentially Sephadex LH-20 columns.
- Final purification can be achieved using preparative high-performance liquid chromatography (HPLC).

2.4. Structure Elucidation

- The structure of the isolated **Leonoside B** is confirmed using spectroscopic methods, including ¹H-NMR, ¹³C-NMR, and FAB-MS.



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Figure 1: Isolation workflow for **Leonoside B**.

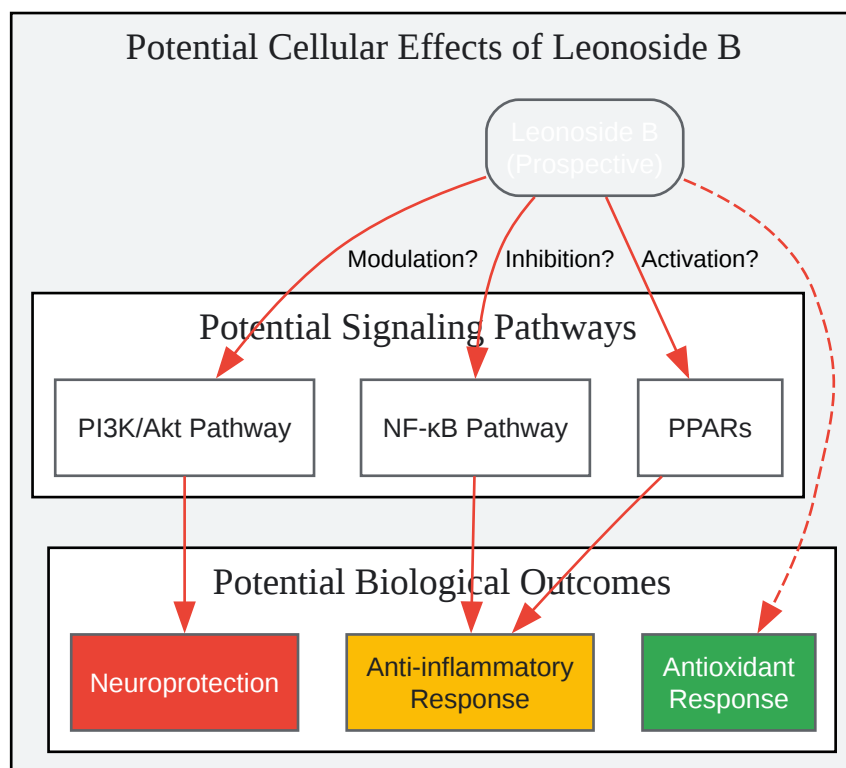
Biological Activity and Signaling Pathways (Prospective)

To date, there are no specific studies published on the biological activities of **Leonoside B** or the signaling pathways it may modulate. However, based on the known activities of other phenylpropanoid glycosides and extracts from the Leonurus genus, several potential areas of investigation can be proposed.

3.1. Potential Biological Activities Compounds from the Leonurus genus have been reported to possess a range of pharmacological effects, including:

- **Antioxidant Activity:** Many phenylpropanoid glycosides are potent antioxidants.
- **Anti-inflammatory Effects:** Extracts from Leonurus species have demonstrated anti-inflammatory properties.
- **Cardiovascular Protection:** Some compounds from this genus are known to have cardioprotective effects.
- **Neuroprotection:** Neuroprotective activities have also been reported for constituents of Leonurus.

3.2. Potential Signaling Pathways Given the activities of structurally related compounds, **Leonoside B** could potentially modulate key cellular signaling pathways involved in inflammation and cellular protection.



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